

A Historical Perspective on the Ethnobotanical Uses of Pulegone: A Technical Review

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Compound of Interest

Compound Name: *Pulegol*

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Abstract

Pulegone, a naturally occurring monoterpene ketone, is the principal component of the essential oil of several plants in the Lamiaceae family, most notably pennyroyal (*Mentha pulegium* and *Hedeoma pulegioides*). Historically, these plants have been integral to traditional medicine systems worldwide for a diverse range of applications, from culinary flavoring to potent medicinal preparations. This technical guide provides a comprehensive historical perspective on the ethnobotanical uses of pulegone-rich plants, with a focus on the scientific basis for their traditional applications and the mechanisms underlying their physiological effects. This document summarizes key quantitative toxicological data, details relevant experimental protocols for assessing pulegone's biological activity, and presents signaling pathways implicated in its metabolism and toxicity.

Introduction

The use of plants for medicinal purposes is a practice as old as humanity itself. Among the vast pharmacopeia of the natural world, pulegone-containing plants have a rich and complex history. Ancient Greek and Roman physicians, including Dioscorides and Pliny the Elder, documented the use of pennyroyal as a culinary herb and for its medicinal properties.^{[1][2][3]} Its name is believed to be derived from the Latin word "pulex," meaning flea, alluding to its traditional use as an insect repellent.^{[1][2]} This guide delves into the historical ethnobotanical applications of

pulegone, bridging traditional knowledge with modern scientific understanding to provide a resource for researchers in ethnopharmacology, toxicology, and drug development.

Ethnobotanical Uses of Pulegone-Containing Plants

The primary sources of pulegone in traditional medicine are European pennyroyal (*Mentha pulegium*) and American pennyroyal (*Hedeoma pulegioides*).^{[1][2]} While belonging to different genera, they have been used interchangeably due to their similar chemical profiles and therapeutic applications.^{[4][5]}

Culinary and Flavoring Agent

Historically, pennyroyal was a common culinary herb, particularly in Greek and Roman cuisine, often used in recipes alongside herbs like lovage, oregano, and coriander.^[1] The leaves, with their strong, mint-like aroma, were also brewed into teas for promoting good digestion.^{[6][7]} An essential oil derived from these plants has been utilized by the food industry as a flavoring agent in beverages, ice cream, and baked goods.^{[6][7]}

Insect Repellent

One of the most consistent historical uses of pennyroyal is as an insect repellent.^{[1][6][7]} The crushed leaves and stems were rubbed on the body to ward off fleas, ticks, gnats, and mosquitos.^{[1][6][7]} The essential oil has also been a component in commercial insect repellents.^{[6][7]}

Traditional Medicinal Applications

The medicinal uses of pulegone-rich plants are extensive and varied, though often accompanied by warnings of toxicity.

- **Digestive Aid:** A tea made from the leaves was traditionally used as a carminative to treat digestive disorders such as gas, bloating, and stomach aches.^{[6][7]}
- **Respiratory Ailments:** European settlers and Native American tribes used pennyroyal to treat colds, whooping cough, and other respiratory ailments, often due to its ability to promote perspiration.^{[2][5][6][7]}

- Female Health, Emmenagogue, and Abortifacient: Historically, pennyroyal has been widely known for its use in addressing "female disorders."[\[2\]](#) It was used to treat painful menstruation and as an aid in childbirth.[\[6\]](#)[\[7\]](#) Most notably, it has a long and well-documented history as an emmenagogue to stimulate menstrual flow and, in higher doses, as a potent abortifacient.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[8\]](#) This application dates back to ancient Greece and Rome.[\[3\]](#)[\[9\]](#) However, it is crucial to note that the dose required to induce abortion is dangerously close to, and in some cases, is a lethal dose.[\[2\]](#)[\[10\]](#)

Toxicology and Metabolism of Pulegone

The significant toxicity of pulegone, particularly in the form of concentrated essential oil, is a critical aspect of its historical and modern scientific consideration. Ingestion of pennyroyal oil can lead to severe health consequences, including liver and kidney damage, and has been fatal in some instances.[\[1\]](#)[\[11\]](#)[\[12\]](#)

Quantitative Toxicological Data

The toxicity of pulegone has been evaluated in numerous studies. The following tables summarize key quantitative data on its acute toxicity.

Compound	Test Animal	Route of Administration	LD50 Value	Reference
(R)-(+)-Pulegone	Rat	Oral	470 mg/kg bw	[13] [14]
Isopulegol	Rat	Oral	936 mg/kg bw	[13]
Isopulegyl acetate	Rat	Oral	> 5000 mg/kg bw	[13]
(S)-(-)-Pulegone	Mouse	Intraperitoneal	Less toxic than (R)-(+)-isomer	[13]
(R)-(+)-Pulegone	Mouse	Intraperitoneal	400 mg/kg bw (5/10 deaths)	[13]
Menthofuran	Mouse	Intraperitoneal	200 mg/kg bw (5/15 deaths)	[13]

Table 1: Acute Toxicity (LD50) of Pulegone and Related Compounds.

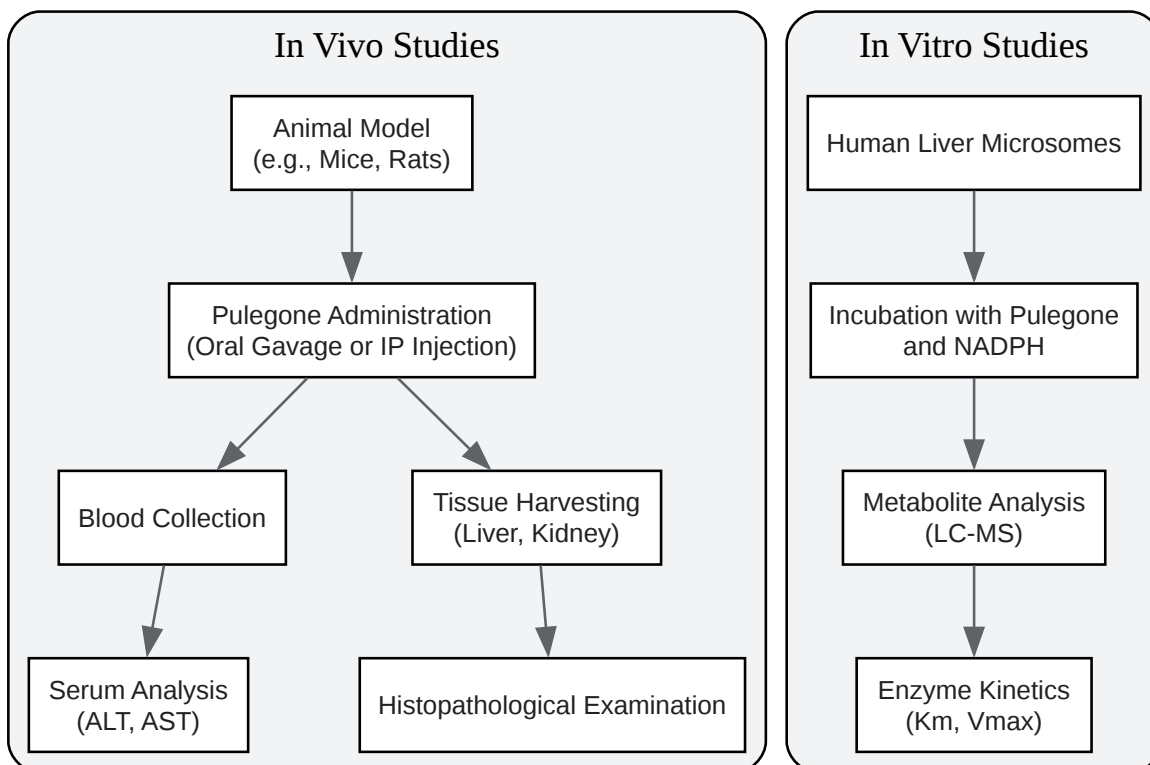
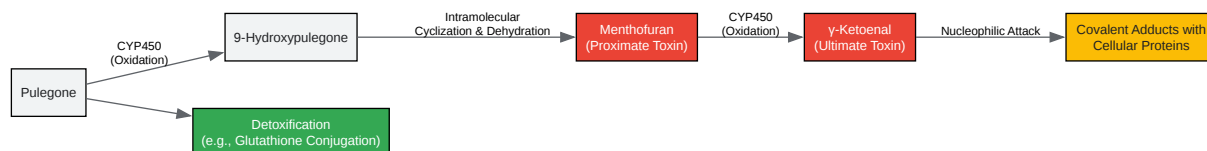
Compound	Test Animal	Dose	Duration	Observed Effects	Reference
(R)-(+)-Pulegone	Rat	20, 80, 160 mg/kg bw/day	28 days	Dose-dependent atonia, reduced water consumption, and body weight gain at higher doses.	[14]
(R)-(+)-Pulegone	Rat	100 mg/kg bw/day	Not specified	Increased alanine aminotransferase activity.	[13]
Peppermint Oil (1.1% pulegone)	Rat	40 mg/kg bw/day	90 days	NOEL for nephropathy.	[13]

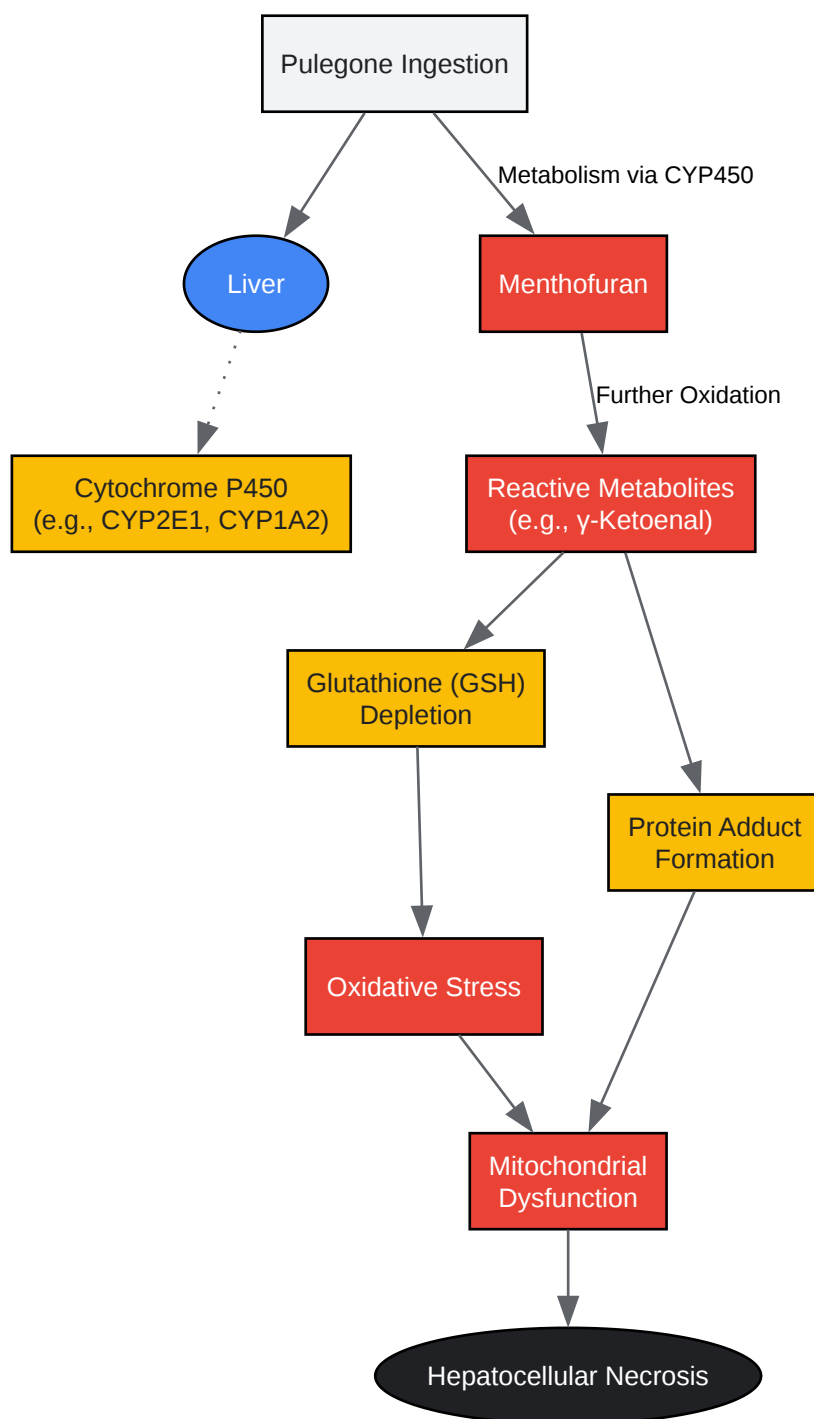
Table 2: Sub-chronic Toxicity of Pulegone.

Metabolism and Hepatotoxicity

Pulegone itself is not the ultimate toxicant. Its hepatotoxicity is primarily attributed to its metabolic bioactivation in the liver by cytochrome P450 (CYP) enzymes.[15][16][17] The major metabolic pathway involves the oxidation of pulegone to menthofuran, a more potent hepatotoxin.[15][16][17]

The following diagram illustrates the metabolic activation of pulegone.





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